

Essential Safety and Handling Guide for Pyramin DF (Chloridazon)

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Compound of Interest

Compound Name: Pyramat

Cat. No.: B1618082

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling Pyramin DF in a laboratory setting. Pyramin DF is a herbicide formulation containing the active ingredient chloridazon. Adherence to these guidelines is critical to ensure personal safety and minimize environmental contamination.

Hazard Identification and Personal Protective Equipment (PPE)

Pyramin DF is harmful if swallowed, inhaled, or absorbed through the skin and may cause an allergic skin reaction.^{[1][2][3]} It is also very toxic to aquatic life.^{[1][3]} The primary routes of exposure are inhalation of dust, skin contact, and eye contact.

Minimum Required PPE:

A laboratory coat, safety glasses with side shields, long pants, and closed-toe shoes are the minimum required PPE for any work in a laboratory where chemical hazards are present.^[4] For handling Pyramin DF, the following specific PPE is mandatory:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., butyl rubber, Viton™)	Prevents skin contact and absorption.[5]
Eye Protection	Chemical safety goggles	Protects against dust particles and potential splashes.
Body Protection	Cotton overalls buttoned to the neck and wrist or a lab coat	Minimizes skin exposure.[1]
Respiratory Protection	Dust mask or respirator	Required when handling the powder to prevent inhalation of dust.[1]

Safe Handling and Storage

Proper handling and storage are crucial to prevent accidental exposure and maintain the chemical's integrity.

Handling Procedures:

- Ventilation: Always handle Pyramin DF in a well-ventilated area, such as a chemical fume hood, to minimize dust generation and accumulation.[6]
- Personal Hygiene: Wash hands thoroughly with soap and water before eating, drinking, smoking, or using the toilet.[1][2]
- Contaminated Clothing: Remove any contaminated clothing immediately, wash it separately from other laundry, and wash the affected skin area thoroughly.[2][7]

Storage Procedures:

- Container: Keep the pesticide in its original, tightly closed container.[1][6]
- Location: Store in a cool, dry, and well-ventilated place away from heat, direct sunlight, and foodstuffs.[3][6]

- Temperature: Do not store below 40°F (4.4°C) and protect from temperatures above 40°C.[2]
[3]

Emergency Procedures

In case of accidental exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[2][8]
Skin Contact	Remove contaminated clothing immediately. Flush the affected skin with plenty of soap and water for at least 15-20 minutes.[2][8]
Eye Contact	Hold the eye open and rinse slowly and gently with water for 15-20 minutes. Remove contact lenses, if present, after the first 5 minutes, then continue rinsing. Seek medical attention.[2]
Ingestion	Call a poison control center or doctor immediately for treatment advice. Do NOT induce vomiting unless instructed to do so by a medical professional.[1][2]

Spill Response: In the event of a spill, prevent further spillage and entry into drains and waterways. Wear appropriate PPE, including respiratory protection. Sweep up the spilled material and place it in a sealable container for disposal.[1]

Disposal Plan

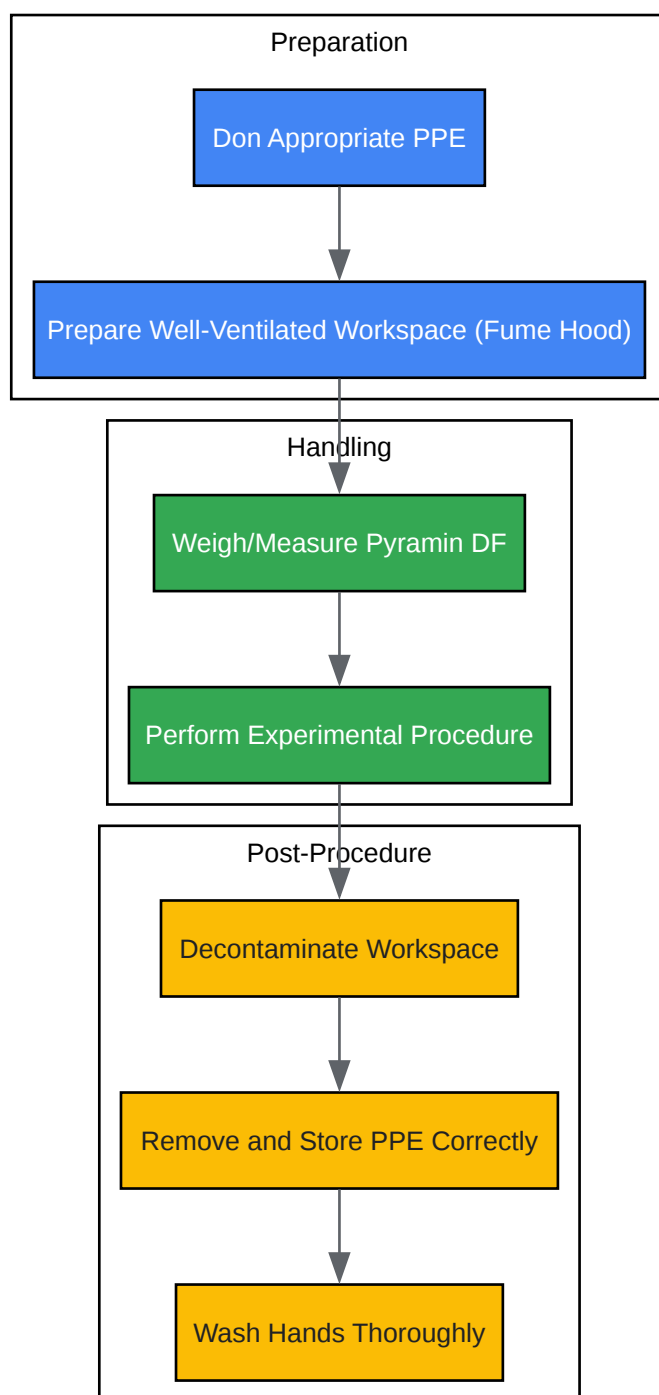
Wastes resulting from the use of this product must be disposed of on-site or at an approved waste disposal facility.[2]

- Product Disposal: Dispose of unused Pyramin DF by using it according to the label or at an approved landfill. Do not burn the product.[1]

- Container Disposal: Ensure the container is completely empty. Triple rinse plastic containers and then offer for recycling or reconditioning, or puncture and dispose of in a sanitary landfill. [2] Completely empty bags into application equipment before disposing of them in a sanitary landfill or by incineration, if allowed by state and local authorities.[2]

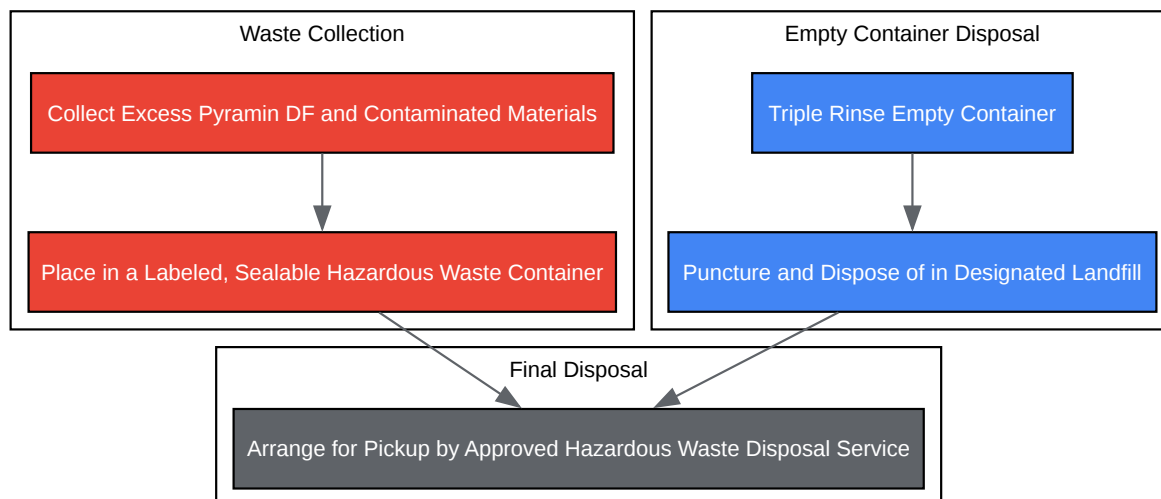
Workflow Diagrams

The following diagrams illustrate the standard operating procedures for handling and disposing of Pyramin DF.



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Caption: Standard workflow for handling Pyramin DF.



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Caption: Procedure for the disposal of Pyramin DF and its container.

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